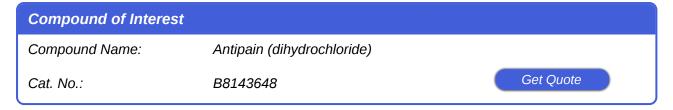


Preparation of Antipain Dihydrochloride Stock Solution: Application Notes and Protocols

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Antipain dihydrochloride is a reversible protease inhibitor of microbial origin, isolated from various species of Actinomycetes.[1] It exhibits broad inhibitory activity against serine and cysteine proteases, including trypsin, papain, and cathepsins A and B.[1][2] Its mechanism of action involves the formation of a hemiacetal adduct between its aldehyde group and the active site serine of the protease.[3][4] Due to its protective effects against proteolytic degradation, Antipain is a crucial component in various experimental procedures, including protein extraction and purification, cell culture, and in vivo studies.[5][6][7] This document provides detailed protocols for the preparation, storage, and handling of Antipain dihydrochloride stock solutions.

Quantitative Data Summary

The following table summarizes the key quantitative data for Antipain dihydrochloride.



Property	Value	References
Molecular Formula	C27H44N10O6 · 2HCl	[3][8][9]
Molecular Weight	677.62 g/mol	[3][6][8]
Appearance	White to off-white solid/powder	[4]
Solubility		
Water	Up to 50 mg/mL	[4][5]
DMSO	Up to 20 mg/mL	[5]
Methanol	Up to 20 mg/mL	[5]
Ethanol	Sparingly soluble	[5]
Recommended Working Concentration	1 - 100 μM (typically 50 μg/mL)	[4]
Storage (Powder)	-20°C, protected from light and moisture	[4]
Storage (Stock Solution)	-20°C for up to 1 month	[1][5]
Storage (Dilute/Working Solution)	On ice for a single day	[1][5]

Experimental Protocol: Preparation of a 10 mg/mL Stock Solution

This protocol describes the preparation of a 10 mg/mL stock solution of Antipain dihydrochloride in sterile, nuclease-free water.

Materials:

- Antipain dihydrochloride powder
- Sterile, nuclease-free water
- Sterile microcentrifuge tubes



- · Calibrated micropipettes and sterile tips
- Vortex mixer
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

Procedure:

- Aseptic Technique: Perform all steps in a clean, designated workspace, such as a laminar flow hood, to maintain sterility.
- Weighing: Carefully weigh the desired amount of Antipain dihydrochloride powder. For example, to prepare 1 mL of a 10 mg/mL stock solution, weigh 10 mg of the powder.
- Solubilization:
 - Add the weighed Antipain dihydrochloride to a sterile microcentrifuge tube.
 - Using a calibrated micropipette, add the appropriate volume of sterile, nuclease-free water to the tube. For a 10 mg/mL solution, add 1 mL of water to 10 mg of powder.
 - Gently vortex the tube until the powder is completely dissolved. The solution should be clear to slightly hazy and yellow.[5][10]

Aliquoting:

 Dispense the stock solution into smaller, single-use aliquots in sterile microcentrifuge tubes. This minimizes the number of freeze-thaw cycles, which can degrade the inhibitor.
 [1]

Labeling and Storage:

- Clearly label each aliquot with the name of the compound ("Antipain dihydrochloride"), the concentration (10 mg/mL), the date of preparation, and your initials.
- Store the aliquots at -20°C. The stock solution is stable for approximately one month when stored at this temperature.[1][5]



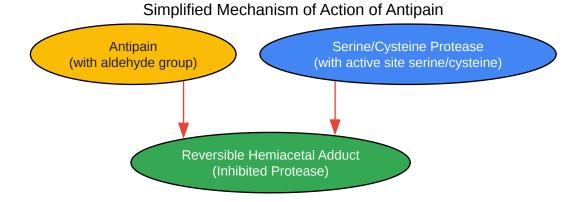
Note on Dilute Solutions: Dilute working solutions of Antipain are less stable and should be kept on ice and used within the same day of preparation.[1][5] This is due to the terminal aldehyde group, which is susceptible to oxidation and racemization.[1][5]

Diagrams



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Caption: Workflow for the preparation and storage of Antipain dihydrochloride stock solution.



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Caption: Simplified diagram of Antipain's inhibitory action on proteases.

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